

Application Note and Protocol: Preparation of Anthracene-D10 Stock and Working Solutions

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Introduction

Anthracene-D10 is a deuterated form of anthracene, a polycyclic aromatic hydrocarbon (PAH). It is commonly used as an internal standard or surrogate in analytical chemistry, particularly for environmental and toxicology studies involving gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). Accurate preparation of stock and working solutions is critical for achieving reliable and reproducible quantitative results. This document provides a detailed protocol for the safe handling and preparation of Anthracene-D10 solutions.

Safety Precautions

Anthracene-D10 presents several health and environmental hazards. It is crucial to handle this compound in accordance with safety data sheets (SDS) and standard laboratory safety procedures.

- Health Hazards: Causes skin and serious eye irritation.[1][2][3] May cause respiratory irritation.[1][3] Skin exposure may lead to photosensitization, a condition where the skin becomes extremely sensitive to sunlight.[4]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[2][3] Avoid release into the environment.[1][2]



Handling: Use in a well-ventilated area or outdoors.[1][3] Wear protective gloves, clothing, and eye/face protection.[1][3] Avoid breathing dust.[1][2] Wash hands thoroughly after handling.[1][2][4] Facilities should be equipped with an eyewash station and a safety shower.
[4]

Physicochemical Properties and Data

Summarized below are the key properties of **Anthracene-D10**.

Property	Value	Reference
Chemical Formula	C14D10	[1]
CAS Number	1719-06-8	[1][2]
Molecular Weight	188.29 g/mol	[2]
Appearance	Beige to yellow solid	[4]
Melting Point	210-215 °C	[5]
Boiling Point	340 °C	[5]
Storage Temperature	2-8°C, protected from light	[5]

Solubility Data

The selection of an appropriate solvent is critical for complete dissolution. **Anthracene-D10** is insoluble in water but soluble in various organic solvents.



Solvent	Solubility	Notes
Dichloromethane (CH2Cl2)	Soluble	Commonly used for commercial standards (e.g., 2 mg/mL).[6]
Chloroform	Sparingly Soluble	[5]
Ethyl Acetate	Slightly Soluble	[5]
Methanol	Slightly Soluble	Requires heating and sonication.[5]
Isooctane	Soluble	Used for commercial standards (e.g., 200 μg/mL).[7]
Toluene	Good Solubility	Solubility increases with temperature.[8]
Hexane	Good Solubility	[8]

Recommendation: Dichloromethane is a highly effective solvent for preparing concentrated stock solutions.

Experimental Protocols

4.1. Materials and Equipment

- Anthracene-D10 (solid, high purity)
- Analytical balance (readable to 0.01 mg)
- Grade A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Calibrated micropipettes (P100, P1000)
- · Pipette tips
- Beakers and spatulas
- High-purity solvent (e.g., Dichloromethane, HPLC grade or higher)



- · Amber glass vials for storage
- Sonicator bath
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves
- 4.2. Protocol for Preparation of **Anthracene-D10** Stock Solution (1000 μg/mL)
- Calculation: To prepare 10 mL of a 1000 µg/mL (1 mg/mL) stock solution, 10 mg of Anthracene-D10 is required.
 - Mass = Concentration x Volume = 1 mg/mL x 10 mL = 10 mg
- Weighing: Carefully weigh 10.0 mg of Anthracene-D10 solid on an analytical balance using a clean weighing boat or paper.
- Transfer: Quantitatively transfer the weighed solid into a 10 mL Grade A volumetric flask. Use a small amount of the chosen solvent (e.g., dichloromethane) to rinse the weighing boat to ensure all the compound is transferred.
- Dissolution: Add approximately 5-7 mL of the solvent to the volumetric flask. Gently swirl the flask to dissolve the solid. If necessary, place the flask in a sonicator bath for 5-10 minutes to ensure complete dissolution.
- Dilution to Volume: Once the solid is fully dissolved and the solution has returned to room temperature, carefully add the solvent up to the 10 mL calibration mark.
- Homogenization: Cap the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a labeled amber glass vial. The label should include the compound name, concentration, solvent, preparation date, and your initials. Store the solution in a refrigerator at 2-8°C and protected from light.[5]
- 4.3. Protocol for Preparation of Working Solutions (e.g., 10 μg/mL)

Working solutions are prepared by serially diluting the stock solution. The following is an example of preparing a 10 μ g/mL working solution.



- Calculation (using C₁V₁ = C₂V₂):
 - C₁ (Stock Concentration) = 1000 μg/mL
 - C₂ (Working Concentration) = 10 μg/mL
 - V₂ (Desired Final Volume) = 10 mL
 - \circ V₁ = (C₂V₂) / C₁ = (10 μ g/mL * 10 mL) / 1000 μ g/mL = 0.1 mL = 100 μ L
- Dilution: Using a calibrated micropipette, transfer 100 μL of the 1000 μg/mL stock solution into a 10 mL Grade A volumetric flask.
- Dilution to Volume: Carefully add the solvent up to the 10 mL calibration mark.
- Homogenization: Cap the flask and invert it 15-20 times to ensure thorough mixing.
- Storage: Transfer to a labeled amber vial and store under the same conditions as the stock solution.

Example Dilution Series Table

The following table outlines the preparation of a range of working solutions from the 1000 μ g/mL stock solution to a final volume of 10 mL.

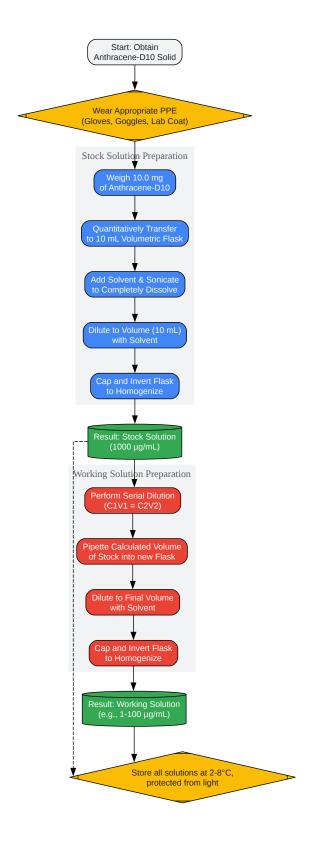
Target Concentration (µg/mL)	Volume of Stock (1000 μg/mL) to Add	Final Volume (mL)
100	1000 μL (1 mL)	10
50	500 μL	10
25	250 μL	10
10	100 μL	10
5	50 μL	10
1	10 μL	10
		·



Experimental Workflow Diagram

The following diagram illustrates the logical flow for the preparation of **Anthracene-D10** stock and working solutions.





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Caption: Workflow for preparing **Anthracene-D10** stock and working solutions.



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